

Tetraoctyltin: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **tetraoctyltin**. The information is compiled to ensure the safe use of this organotin compound in a laboratory and research setting, with a focus on quantitative data, emergency procedures, and proper handling workflows.

Chemical and Physical Properties

Tetraoctyltin is a clear to yellow, oily liquid.[1] A summary of its key physical and chemical properties is presented below for quick reference.



Property	Value	Source(s)
Molecular Formula	C32H68Sn	[2]
Molecular Weight	571.6 g/mol	[2]
CAS Number	3590-84-9	[2]
Appearance	Off-White to Yellow Oil/Liquid	[3][4]
Boiling Point	268 °C at 13 hPa; 224 °C at 1 mm Hg	[3][4]
Density	0.98 g/cm³ at 20 °C	[3][5]
Flash Point	102 °C to 180 °C	[6][3][4][5]
Solubility	Soluble in Chloroform, Sparingly soluble in Ethyl Acetate. Not miscible or difficult to mix with water.	[6][4]
Vapor Pressure	0 Pa at 25 °C	[6][4]
Storage Temperature	Store below +30°C; Recommended 2-30°C.	[6][3][7]

Toxicological Data

Organotin compounds, including **tetraoctyltin**, are known to have neurotoxic and immunotoxic effects.[2] Exposure can occur through inhalation, ingestion, and dermal contact.[2]

Toxicity Data	Value	Species	Source(s)
Oral LD50	> 4000 mg/kg	Rat	[3][5]
Parenteral LDLo	34 g/kg (34000 mg/kg)	Mouse	[6][4]

Note on Experimental Protocols: The detailed experimental protocols for the cited toxicity studies (e.g., the specific methodology for the rat oral LD50 study) are not publicly available in



the referenced safety data sheets or chemical databases. The provided data is a summary of the results from those studies.

Hazard Identification and GHS Classification

Tetraoctyltin is classified as a hazardous substance. The GHS classification indicates several risks associated with its handling.

Hazard Class	GHS Classification	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment (Chronic)	Category 4	H413: May cause long lasting harmful effects to aquatic life

Sources:[2][3][8]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimize exposure risks.

Engineering Controls

- Work in a well-ventilated area.[8]
- Use only outdoors or in a well-ventilated area.[8]
- Handle in an enclosing hood with exhaust ventilation.



Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[5][8]
- Skin Protection:
 - Wear protective gloves (chemical-resistant).[5][10]
 - Wear protective clothing. Store protective clothing separately.[10]
 - Immediately remove all soiled and contaminated clothing.[10]
- Respiratory Protection:
 - In case of brief exposure or low pollution, use a respiratory filter device.[10]
 - For intensive or longer exposure, use a self-contained respiratory protective device.

General Hygiene Measures

- Do not eat, drink, smoke, or sniff while working.[10]
- Keep away from foodstuffs, beverages, and feed.[10]
- Wash hands and face thoroughly after handling.[8]

Storage and Disposal

Proper storage and disposal are essential to prevent accidents and environmental contamination.

- Storage:
 - Store in a cool, well-ventilated place.[6][8][11]
 - Keep container tightly closed and dry.[8][11]
 - Store locked up.[5][8]



- Disposal:
 - Dispose of contents/container in accordance with local, regional, national, and international regulations.[5][8]
 - Do not allow the product to enter drains or the sewage system.[5][10]
 - Waste material must be disposed of in accordance with national and local regulations.[8]
 [11]

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is irregular or stops, provide artificial respiration. Consult a doctor if complaints persist.[5][10]
- Skin Contact: Immediately remove contaminated clothing. Rinse skin with plenty of water. If skin irritation continues, consult a doctor.[10]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical treatment.[10]
- Ingestion: Rinse out the mouth and then drink plenty of water. If symptoms persist, consult a doctor.[5][10]

Fire-Fighting Measures

- Suitable Extinguishing Media: CO2, powder, or water spray. For larger fires, use water spray
 or alcohol-resistant foam.[10]
- Unsuitable Extinguishing Media: Water with a full jet.[10]
- Specific Hazards: Formation of toxic gases (carbon monoxide, carbon dioxide, toxic metal oxide smoke) is possible during heating or in case of a fire.[10]
- Protective Equipment: Wear a self-contained respiratory protective device.[10]



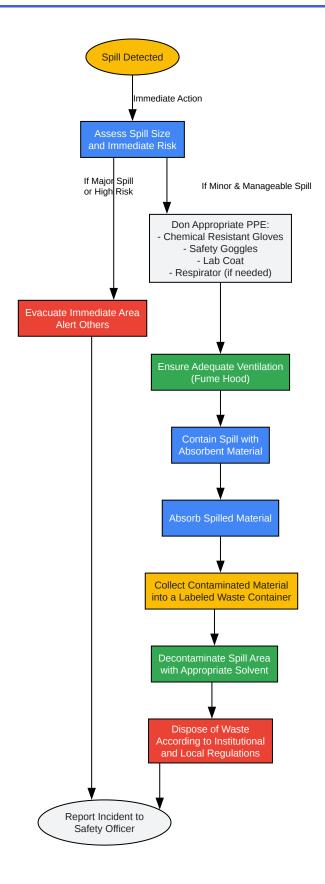
Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear protective equipment and keep unprotected persons away.[10]
- Environmental Precautions: Do not allow to enter sewers, surface water, or ground water.[5]
 [10]
- Containment and Cleaning Up: Absorb with liquid-binding material (e.g., sand, diatomite, acid binders, universal binders, sawdust) and dispose of it as hazardous waste.[5]

Workflow for Handling a Tetraoctyltin Spill

The following diagram illustrates the logical workflow for safely managing a **tetraoctyltin** spill in a laboratory setting.





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